

What is the chemical structure of 24-Methylenecycloartanone?

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Compound of Interest

Compound Name: 24-Methylenecycloartanone

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An In-depth Technical Guide to 24-Methylenecycloartanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **24-Methylenecycloartanone**, a significant triterpenoid found in various plant species. This document includes its structural details, physicochemical properties, an experimental protocol for its isolation, and a summary of crystallographic data.

Chemical Structure and Identification

24-Methylenecycloartanone is a tetracyclic triterpenoid characterized by a cycloartane skeleton. Its structure consists of three six-membered rings, one five-membered ring, and a distinctive cyclopropane ring.

- IUPAC Name: (1S,3R,8R,11S,12S,15R,16R)-7,7,12,16-tetramethyl-15-[(2R)-6-methyl-5-methylideneheptan-2-yl]pentacyclo[9.7.0.0¹,3.0³,8.0¹²,1⁶]octadecan-6-one[1]
- Chemical Formula: C31H50O[1]
- SMILES String: C--INVALID-LINK- [C@H]1CC[C@@]2([C@@]1(CC[C@]34[C@H]2CC[C@@H]5[C@]3(C4)CCC(=O)C5(C)C)C[1]
- CAS Number: 1449-08-7[1][2]



The molecule's rings (A, B, and C) adopt chair conformations, while the D ring has an envelope conformation.

Caption: Chemical structure of **24-Methylenecycloartanone**.

Physicochemical Properties

A summary of the key physicochemical properties of **24-Methylenecycloartanone** is provided in the table below.

Property	Value	Reference
Molecular Weight	438.73 g/mol	[2]
Exact Mass	438.386166214 Da	[1]
Physical Description	Powder	[3]
Melting Point	111-112 °C	[2]
Boiling Point (Predicted)	510.4 ± 19.0 °C at 760 mmHg	[2][4]
Density (Predicted)	1.00 ± 0.1 g/cm ³	[2][4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3]

Experimental Protocols

An established protocol for the isolation of **24-Methylenecycloartanone** from the whole plant of Ainsliaea henryi is as follows:

- Extraction: The dried and powdered plant material (5 kg) is subjected to reflux with 95% ethanol (50 L) for 1 hour. This process is repeated three times.
- Solvent Removal: The ethanol is removed from the combined extracts under reduced pressure.
- Partitioning: The resulting extract is suspended in water and successively partitioned with petroleum ether, chloroform, ethyl acetate, and n-butanol.







- Chromatography: The petroleum ether soluble fraction (100 g) is subjected to silica gel column chromatography.
- Elution: A gradient elution is performed using a petroleum ether/acetone solvent system, starting from a ratio of 30:1 and gradually increasing to 10:1 (v/v).
- Purification: **24-Methylenecycloartanone** is obtained from the fraction eluted with petroleum ether/acetone at a 20:1 ratio.

The chemical structure of **24-Methylenecycloartanone** has been elucidated and confirmed using a combination of modern spectroscopic techniques, including:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR, ¹³C NMR, and 2D-NMR experiments
 are pivotal for determining the connectivity of protons and carbons, as well as the stereochemistry
 of the molecule.
- Mass Spectrometry (MS): This technique is used to determine the molecular weight and fragmentation pattern, which aids in confirming the molecular formula and structural features.
- X-ray Crystallography: Single-crystal X-ray diffraction analysis provides the precise threedimensional arrangement of atoms in the crystalline state, confirming the overall structure and stereochemistry.

Quantitative Data

The following table summarizes the crystallographic data for **24-Methylenecycloartanone**.

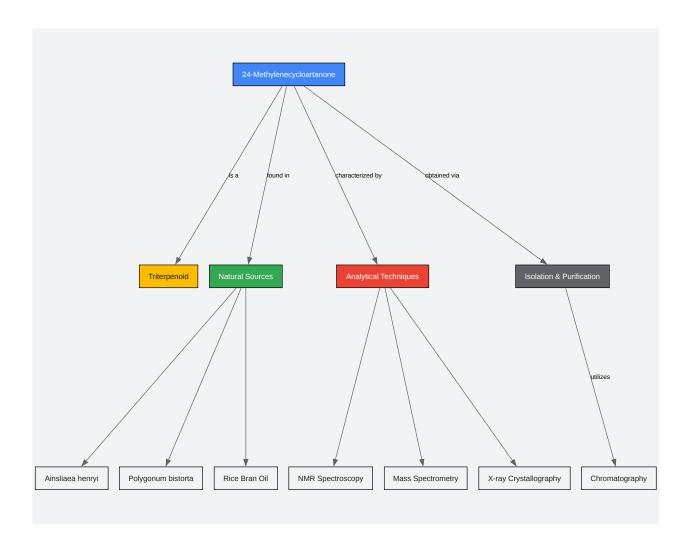


Parameter	Value
Empirical formula	C31H50O
Formula weight	438.71
Crystal system	Monoclinic
Space group	P2 ₁
a (Å)	9.918 (5)
b (Å)	10.212 (6)
c (Å)	14.077 (7)
β (°)	108.542 (6)
Volume (ų)	1351.7 (12)
Z	2

Logical Relationships of 24-Methylenecycloartanone

As a complex natural product, the study of **24-Methylenecycloartanone** involves several interconnected concepts. The following diagram illustrates these relationships.





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